

Technical Support Center: Dinotefuran DN Hydrochloride Stability & Handling[1]

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Compound of Interest

Compound Name: *Dinotefuran DN Hydrochloride*

CAS No.: 939773-22-5

Cat. No.: B1532961

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Product Identification & Core Chemistry

CRITICAL WARNING: Before proceeding, verify your compound. **Dinotefuran DN Hydrochloride** is NOT the parent insecticide Dinotefuran.[1]

- Dinotefuran (Parent): 1-methyl-2-nitro-3-(tetrahydro-3-furylmethyl)guanidine (Nitroguanidine group).[2][3]
- Dinotefuran DN (Metabolite): 1-methyl-3-(tetrahydro-3-furylmethyl)guanidine hydrochloride (Desnitro-guanidine group).[2]

The "DN" designation typically refers to the DesNitro metabolite (also known as MNG), often used as an analytical standard for residue analysis. The hydrochloride salt form is used to stabilize the basic guanidine moiety.

Feature	Dinotefuran (Parent)	Dinotefuran DN HCl (Metabolite)
CAS No.	165252-70-0	939773-22-5 (HCl salt)
Active Group	Nitroguanidine ()	Guanidine ()
Acidity/Basicity	Neutral/Weakly Acidic	Basic moiety (stabilized as acidic salt)
Primary Use	Insecticide (Agrochemical)	Analytical Standard / Metabolite Tracking

Troubleshooting Guide: Solubility & Reconstitution

Issue: "My compound turns into a sticky oil or is difficult to weigh."

Root Cause: Hygroscopicity. **Dinotefuran DN Hydrochloride** is highly hygroscopic.^[2] The removal of the electron-withdrawing nitro group makes the guanidine nitrogen more available to hydrogen bonding with atmospheric water.^[2]

Protocol: Handling & Weighing

- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation.
- Environment: Weigh only in a humidity-controlled environment (<30% RH) or a glove box.
- Static Charge: Use an anti-static gun if the powder disperses; however, this compound often presents as a gum/oil if moisture has entered.
- Solvent Choice:
 - Recommended: Water (High solubility), Methanol, DMSO.
 - Avoid: Non-polar solvents (Hexane, Toluene) – the salt form will not dissolve.

Issue: "Precipitation occurs when adding the stock solution to my assay buffer."

Root Cause: pH Shock (Free Base Formation). You are dissolving a Hydrochloride salt.[2] It is acidic in water.[2] If you spike this into a high pH buffer (pH > 9), you may deprotonate the guanidine, reverting it to the free base, which has different solubility properties and may precipitate or degrade.

Protocol: Safe Reconstitution

- Stock Solution: Prepare a 10–50 mM stock in DMSO or Methanol. These solvents suppress ionization issues during storage.[2]
- Working Solution: Dilute the stock into your aqueous buffer. Ensure the final organic solvent concentration is <1% (v/v) to avoid cytotoxicity in biological assays.[2]

Stability in Solution (pH & Temperature)

Issue:“I see extra peaks in my LC-MS chromatogram after 24 hours.”

Root Cause: Hydrolysis & Cyclization. While the parent Dinotefuran is relatively stable to hydrolysis (pH 4–9), the DN metabolite is more reactive due to the free guanidine group. It can degrade into the Urea metabolite (UF) or undergo ring cleavage under extreme pH.[2]

Stability Data Matrix

Condition	Stability Rating	Recommendation
pH 2 – 6 (Acidic)	High	Optimal for storage.[2] The HCl salt maintains this naturally.[2]
pH 7 (Neutral)	Moderate	Stable for <24 hours at Room Temp.[2]
pH > 9 (Alkaline)	Low	Avoid. Rapid hydrolysis to Urea (UF) form.[2]
Temperature	Temperature Sensitive	Store stocks at -20°C. Working solutions stable at 4°C for 1 week.

Q: Can I freeze-thaw the stock solution? A: Limit freeze-thaw cycles to maximum 3 times. Aliquot the stock immediately after preparation.[2] Repeated condensation introduces water, accelerating hydrolysis.

Photostability

Issue: "The concentration drops when the autosampler tray is clear."

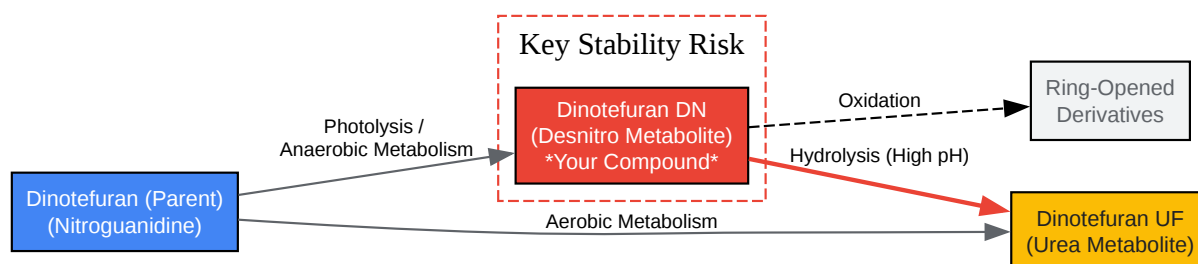
Root Cause: Photolysis. Although the DN metabolite lacks the nitro chromophore (which makes the parent highly UV-sensitive), the guanidine structure is still susceptible to photo-oxidation, especially in solution.[2]

Protocol: Light Protection

- Glassware: ALWAYS use amber borosilicate glass vials.
- Lab Practice: Wrap clear reservoirs in aluminum foil.
- LC-MS: Ensure the autosampler is temperature-controlled (4°C) and dark.

Visualizing the Degradation Pathway

The following diagram illustrates the relationship between the parent compound, the DN metabolite (your compound), and the downstream breakdown products.



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Figure 1: Degradation pathway showing the formation of Dinotefuran DN (Desnitro) and its subsequent hydrolysis to the Urea form (UF) under alkaline conditions.[2]

Frequently Asked Questions (FAQs)

Q: My LC-MS signal for Dinotefuran DN is weak compared to the parent. Why? A: The "DN" metabolite lacks the nitro group, which significantly alters its ionization efficiency in Electrospray Ionization (ESI).

- Action: Optimize declustering potential (DP) and collision energy (CE) specifically for the amine/guanidine transition. Do not use the same parameters as the parent Dinotefuran.
- Mode: Operate in Positive Ion Mode (ESI+). The basic guanidine protonates easily ([1](#)).[2](#)

Q: Can I use this standard to quantify the parent Dinotefuran? A: No. They are chemically distinct. You can only use Dinotefuran DN HCl to quantify the presence of the metabolite in your samples.

Q: What is the shelf life of the solid powder? A: If stored at -20°C with a desiccant, the shelf life is typically 2 years. If the powder has turned into a gum, purity must be re-verified by NMR or HPLC before use.

References

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